

Predictive Safety Profile & Technical Handling Guide: 5-(2-fluorophenyl)indoline Derivatives

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Compound of Interest

Compound Name:	5-(2-fluorophenyl)-2,3-dihydro-1H-indole
CAS No.:	893735-25-6
Cat. No.:	B3164791

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Document Control:

- Scope: Research-grade 5-(2-fluorophenyl)indoline scaffolds and derivatives.
- Primary Application: Medicinal Chemistry (CNS/Urology targets), Intermediate Synthesis.[1]
- Status: Predictive Technical Guidance (Not a substitute for vendor-specific SDS).

Part 1: Physiochemical Profiling & Hazard Identification[1]

The Structural Anchor

Because specific Safety Data Sheets (SDS) for novel 5-(2-fluorophenyl)indoline derivatives are often unavailable during early discovery, safety protocols must be derived via Read-Across Methodology.[1][2] This technique interpolates data from the parent scaffold (Indoline) and the metabolic implications of the fluorinated substituent.

Core Scaffold Analysis:

- Indoline (2,3-dihydroindole): A reduced form of indole.[1][2] Unlike indole, indoline is a secondary amine and is significantly more basic (for the conjugate acid). It is prone to oxidation back to the indole form.[1]
- 5-(2-fluorophenyl) Moiety: The addition of a fluorinated phenyl ring at the C5 position increases lipophilicity () and metabolic stability.[1][2] The C-F bond is extremely strong (approx. 116 kcal/mol), generally blocking metabolic hydroxylation at that specific site, but potentially redirecting metabolism to the indoline nitrogen or the phenyl ring's para-position.

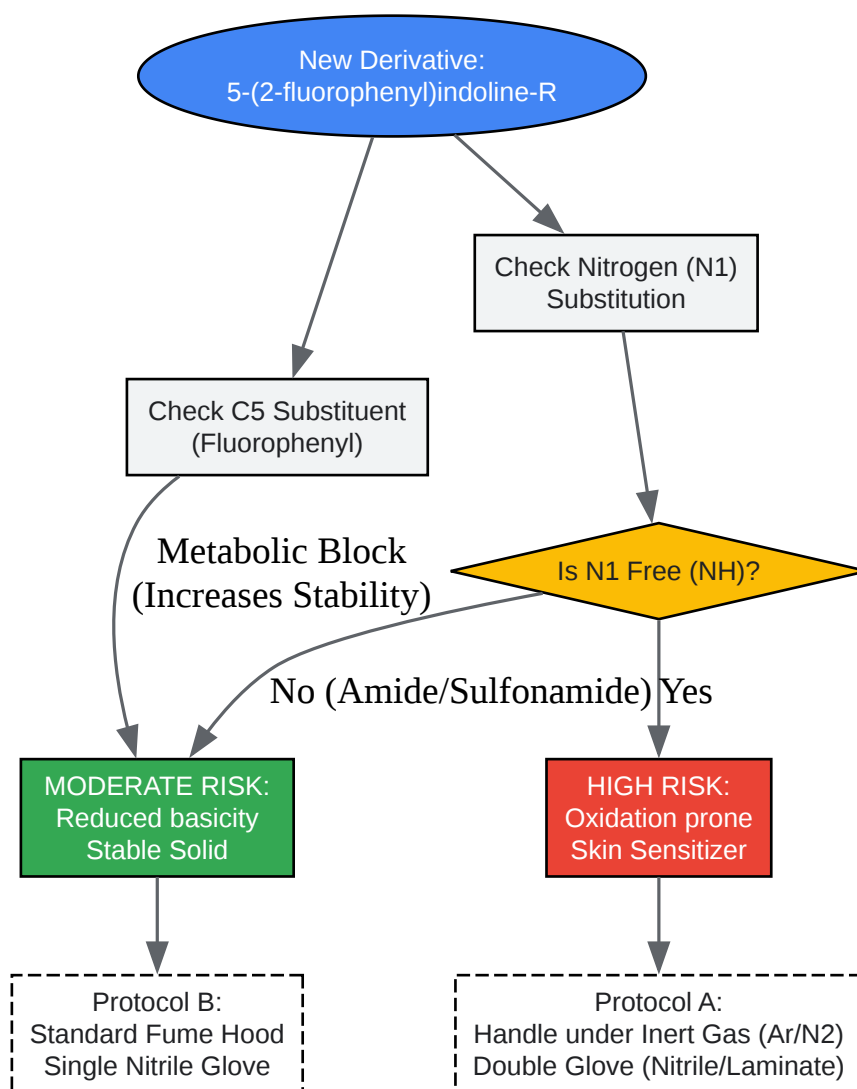
Predictive GHS Classification

Based on the quantitative structure-activity relationship (QSAR) of similar halogenated indolines (e.g., CAS 496-15-1, CAS 399-52-0), the following GHS classifications are the minimum baseline for risk assessment.

Hazard Class	Category	Hazard Statement (H-Code)	Mechanism/Justification
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.[1][2][3]	Consistent with indoline/indole toxicity profiles.[1][3][4]
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.[1][2][5][6][7]	Secondary amine functionality acts as a local irritant.[1]
Serious Eye Damage	Cat 2A	H319: Causes serious eye irritation.[1][2][3][5][6][7][8]	Basic nitrogen can cause corneal opacity if untreated.[1]
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.[1][2][5][7]	Volatile intermediates or dust inhalation.[1]
Sensitization (Skin)	Cat 1B	H317: May cause allergic skin reaction.[1][2]	Critical: Indolines can act as haptens, binding to skin proteins to trigger immune responses.[1]

Part 2: Predictive Hazard Assessment Workflow (Visualization)

The following diagram outlines the logic flow for determining safety protocols for new derivatives where no specific SDS exists.



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Figure 1: Decision logic for handling 5-(2-fluorophenyl)indoline derivatives based on N1-substitution status.[1][2]

Part 3: Handling, Storage, and Synthesis Safety[9]

The "Self-Validating" Storage System

Indoline derivatives are susceptible to auto-oxidation, converting to the corresponding indole (which changes biological activity and color).[1][2] A self-validating storage system uses visual cues to confirm compound integrity.[1][2]

- Container: Amber glass vials (UV protection) with PTFE-lined caps.

- Atmosphere: Argon backfill is mandatory for free-base indolines.[1][2]
- Visual Validator: Pure 5-(2-fluorophenyl)indoline derivatives are typically off-white to pale yellow solids.[1][2]
 - Validation Check: If the solid turns brown or dark orange, auto-oxidation to the indole or N-oxide formation has occurred.[1][2] Re-purify immediately.

Synthesis Safety: The Suzuki Coupling

These derivatives are commonly synthesized via a Suzuki-Miyaura coupling of 5-bromoindoline and 2-fluorophenylboronic acid.[1][2]

Critical Hazard Control Points (HCP):

- HCP 1: Catalyst Handling (Pd): Palladium catalysts (e.g.,) can be sensitizers.[1] Weigh in a static-free environment.
- HCP 2: Boronic Acid Toxicity: 2-fluorophenylboronic acid (CAS 1993-03-9) is an irritant.[1][2] While less toxic than the indoline, it should not be inhaled.
- HCP 3: Solvent Systems: Reactions often use DMF or Dioxane.[1]
 - DMF: Reprotoxic (Category 1B).[1] Use only in a functioning fume hood.[1]
 - Dioxane: Carcinogen and peroxide former.[1] Test for peroxides before heating.[1]

Personal Protective Equipment (PPE) Matrix

Component	Recommendation	Rationale
Gloves (Routine)	Nitrile (Double Layer)	Indolines penetrate latex rapidly.[1][2] Double gloving provides a visual breach indicator.[1]
Gloves (Solvent)	Silver Shield / Laminate	Required if handling DMF/DCM solutions of the compound for extended periods.[1][2]
Respiratory	N95 / P2 (Minimum)	If handling powder outside a hood (NOT recommended).[1][2] Use P100 if particle size is <10µm.[1]
Eye Protection	Chemical Goggles	Safety glasses are insufficient due to the corrosive potential of the basic amine.[1][2]

Part 4: Emergency Response & Toxicology[1]

First Aid Protocols

- Inhalation: Move to fresh air. If wheezing occurs (common with amine inhalation), administer oxygen.[1] Do not use mouth-to-mouth resuscitation if the patient inhaled the dust; use a pocket mask.[1][2]
- Skin Contact:
 - Blot excess chemical (do not rub, which drives it into pores).[1]
 - Wash with polyethylene glycol (PEG 400) followed by soap and water.[1] Indolines are lipophilic; water alone is often ineffective.[1]
- Eye Contact: Flush for 15 minutes minimum.[1][9][10] The basicity of the indoline nitrogen can cause saponification of corneal lipids.[1]

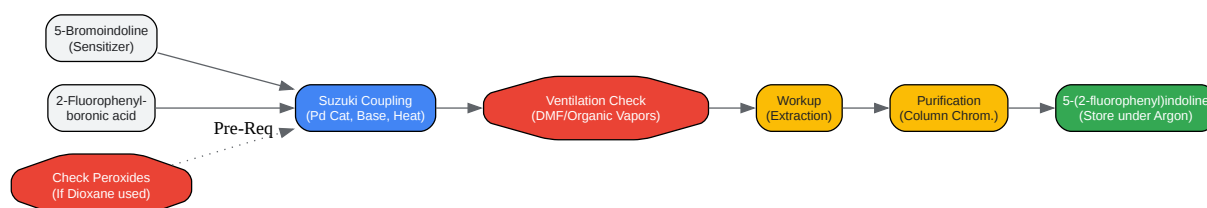
Toxicological Mechanism (CNS Implications)

Researchers must be aware that 5-substituted indolines are privileged scaffolds for 5-HT (Serotonin) receptor modulation (specifically 5-HT_{2C} and 5-HT₆).^{[1][2]}

- Acute Effect: Accidental systemic exposure may result in serotonergic effects: dilated pupils, tachycardia, agitation, or tremor.
- Antidote Awareness: There is no specific antidote.^[1] Treatment is supportive (benzodiazepines for agitation).^[1]

Part 5: Synthesis Workflow & Safety Integration^[1]

The following diagram illustrates the safe synthesis pathway, highlighting where safety checks must be integrated into the chemical workflow.



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Figure 2: Safety integration points during the Suzuki coupling synthesis of the target derivative.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10328, Indoline. Retrieved from [\[Link\]](#)^{[1][2]}
- Gillis, E. P., et al. (2015). "Applications of Fluorine in Medicinal Chemistry."^{[1][11]} Journal of Medicinal Chemistry, 58(21), 8315–8359.^[1] [\[Link\]](#)^{[1][2]}

- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. [[Link](#)][1]
- European Chemicals Agency (ECHA). C&L Inventory: 2,3-dihydro-1H-indole. [[Link](#)][1][2]

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Sources

- 1. Indoline | C₈H₉N | CID 10328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. chemicalbull.com [chemicalbull.com]
- 4. researchgate.net [researchgate.net]
- 5. fishersci.com [fishersci.com]
- 6. Indoline | 496-15-1 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 7. Page loading... [wap.guidechem.com]
- 8. airgas.com [airgas.com]
- 9. indofinechemical.com [indofinechemical.com]
- 10. fishersci.com [fishersci.com]
- 11. researchgate.net [researchgate.net]
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